

# Aminopyrifen Demonstrates High Efficacy Against Quinone Outside Inhibitor (QoI)-Resistant Fungal Strains

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Compound of Interest		
Compound Name:	Aminopyrifen	
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A novel fungicide, **Aminopyrifen**, shows significant promise in managing fungal pathogens that have developed resistance to Quinone outside Inhibitor (QoI) fungicides. Exhibiting a unique mode of action, **Aminopyrifen** provides a valuable tool for disease control in various crops, effectively combating strains resistant to conventional treatments.

Aminopyrifen, a 2-aminonicotinate fungicide, operates through a novel mechanism, targeting the GWT-1 protein involved in the biosynthesis of glycosylphosphatidylinositol (GPI)-anchors. [1][2] This mode of action is entirely different from that of QoI fungicides, which inhibit the cytochrome bc1 complex in the fungal mitochondrial respiration pathway.[1] This distinction is critical as it means Aminopyrifen does not exhibit cross-resistance with QoI fungicides or other chemical classes like benzimidazoles, dicarboximides, and succinate dehydrogenase inhibitors (SDHIs).[1][3]

## **Comparative Efficacy Against Resistant Pathogens**

Extensive in vitro and in vivo studies have demonstrated **Aminopyrifen**'s potent activity against a broad spectrum of plant pathogenic fungi, particularly within the Ascomycetes group. [3][4] Its efficacy is maintained against fungal strains that have developed resistance to other widely used fungicides.

### In Vitro Efficacy Data







The following table summarizes the 50% effective concentration (EC50) values of **Aminopyrifen** and other fungicides against various fungal strains, including those resistant to azoxystrobin, a common QoI fungicide.



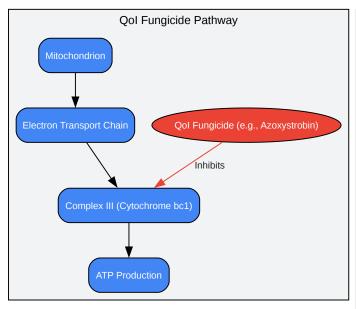
Fungal Strain	Fungicide Resistance Profile	Aminopyrifen EC50 (mg/L)	Azoxystrobin EC50 (mg/L)	Other Fungicide EC50 (mg/L)
Botrytis cinerea ma4-3	Sensitive	0.83	0.03	Benomyl: 0.12, Diethofencarb: >100, Procymidone: 0.23, Boscalid: 0.05
Botrytis cinerea 22	Benomyl-R, Diethofencarb-R, Procymidone-R	0.43	0.02	Benomyl: >100, Diethofencarb: >100, Procymidone: >100, Boscalid: 0.04
Botrytis cinerea to0405	Azoxystrobin-T, Benomyl-T	0.65	1.1	Benomyl: 1.1, Diethofencarb: 0.41, Procymidone: 0.22, Boscalid: 0.06
Botrytis cinerea 24	Benomyl-R, Boscalid-R, Procymidone-R	0.53	0.03	Benomyl: >100, Diethofencarb: 0.38, Procymidone: >100, Boscalid: >100
(Data sourced from Hatamoto et al., 2021)[3]				
R: Resistant, T: Tolerant				

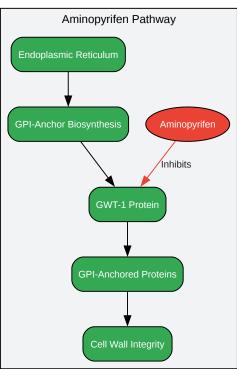


The data clearly indicates that while the efficacy of azoxystrobin is significantly reduced in the tolerant B. cinerea strain (to0405), **Aminopyrifen**'s effectiveness remains high across all tested strains, including those resistant to multiple other fungicides.[3]

## **Mechanism of Action: A Differentiated Approach**

The distinct mechanisms of action of QoI fungicides and **Aminopyrifen** are central to the latter's utility in resistance management. QoI fungicides disrupt the electron transport chain in mitochondria, leading to a halt in cellular energy production. In contrast, **Aminopyrifen**'s inhibition of GPI-anchor biosynthesis disrupts the localization and function of essential cell wall proteins, leading to abnormal germ-tube elongation and inhibiting the fungus's ability to infect plant tissues.[1][3]





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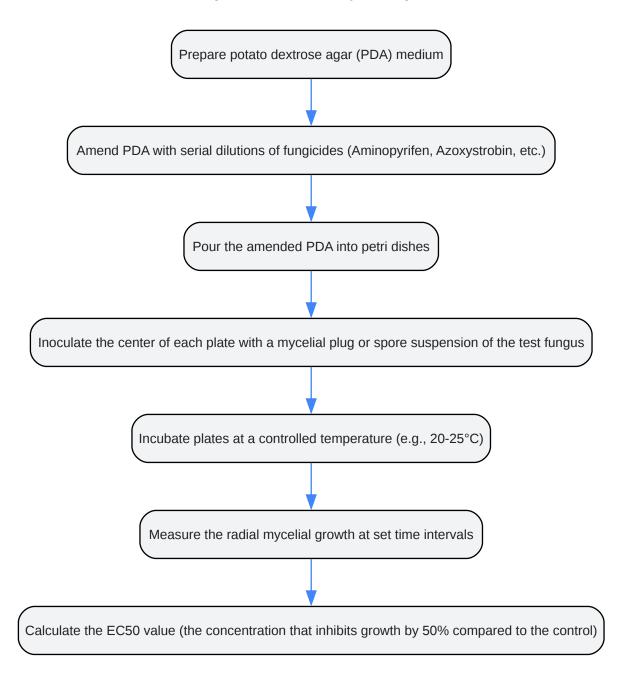
Figure 1: Contrasting mechanisms of QoI fungicides and Aminopyrifen.

## **Experimental Protocols**

The evaluation of **Aminopyrifen**'s efficacy involved standardized in vitro and in vivo methodologies.

## **In Vitro Antifungal Activity Assay**

A detailed workflow for determining the in vitro efficacy of fungicides is outlined below.





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#### **Figure 2:** Workflow for in vitro fungicide efficacy testing.

### Methodology:

- Media Preparation: Potato dextrose agar (PDA) is prepared and sterilized.
- Fungicide Amendment: Stock solutions of **Aminopyrifen** and other tested fungicides are serially diluted and added to the molten PDA to achieve a range of final concentrations.[3]
- Inoculation: Agar plates are inoculated with mycelial plugs or spore suspensions of the target fungal strains.[3][4]
- Incubation: Plates are incubated under controlled conditions optimal for fungal growth.[3]
- Data Collection: The diameter of the fungal colony is measured periodically until the growth in the control plates (without fungicide) reaches the edge of the plate.[3]
- EC50 Calculation: The percentage of growth inhibition is calculated relative to the control, and the EC50 values are determined using probit analysis.[3]

### In Vivo Potted Plant Trials

### Methodology:

- Plant Cultivation: Healthy seedlings (e.g., cucumber, tomato) are grown in pots to a specific developmental stage.[3]
- Fungicide Application: Fungicide solutions are sprayed onto the plant foliage until runoff.[3][4]
- Inoculation: After the fungicide application has dried, plants are inoculated with a spore suspension of the pathogen (e.g., B. cinerea, Podosphaera xanthii).[3][4]
- Incubation: Plants are kept in a high-humidity environment to facilitate infection and disease development.[3]
- Disease Assessment: The disease severity is evaluated after a set incubation period by visually assessing the percentage of infected leaf area or counting the number of lesions.[3]



• Efficacy Calculation: The control efficacy is calculated based on the reduction in disease severity in the treated plants compared to the untreated control plants.

### **Conclusion and Future Directions**

Aminopyrifen's unique mode of action and lack of cross-resistance make it a powerful tool for managing fungal diseases, especially in situations where resistance to QoI and other fungicides is prevalent.[1][3] Its high efficacy against a wide range of pathogens, including resistant strains of Botrytis cinerea, underscores its importance in integrated pest management (IPM) and fungicide resistance management strategies.[3][5] The rotation of fungicides with different modes of action is a key strategy to delay the development of resistance, and Aminopyrifen provides a much-needed new option for such programs.[5] Further research should continue to monitor for any potential shifts in fungal population sensitivity to Aminopyrifen and explore its efficacy against a broader range of resistant pathogens.

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